

A Technical Guide to 4-Morpholineethanol-d4 for Research Applications

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Morpholineethanol-d4

CAS No.: 1185052-90-7

Cat. No.: B562281

[Get Quote](#)

For researchers, scientists, and drug development professionals, the precise and accurate quantification of analytes in complex biological matrices is paramount. The use of stable isotope-labeled internal standards in mass spectrometry-based bioanalysis is a cornerstone of achieving reliable data. This in-depth technical guide focuses on **4-Morpholineethanol-d4**, a deuterated analog of 4-(2-Hydroxyethyl)morpholine, providing a comprehensive overview of its commercial suppliers, technical specifications, and its critical role in modern analytical workflows.

The Rationale for Deuterated Internal Standards in Bioanalysis

In quantitative mass spectrometry, particularly Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), an ideal internal standard co-elutes with the analyte of interest and exhibits similar ionization efficiency and extraction recovery. This allows for the correction of variability that can be introduced during sample preparation, injection, and ionization. Stable isotope-labeled compounds, such as those containing deuterium, are considered the gold standard for internal standards. Their key advantages include:

- **Near-Identical Physicochemical Properties:** Deuterated compounds have virtually the same chemical and physical properties as their non-deuterated counterparts, ensuring they behave similarly during chromatographic separation and sample processing.
- **Distinct Mass-to-Charge Ratio (m/z):** The mass difference imparted by the deuterium atoms allows the mass spectrometer to distinguish between the analyte and the internal standard, while their chemical similarity ensures they experience similar matrix effects.
- **Improved Accuracy and Precision:** By compensating for variations in the analytical process, deuterated internal standards significantly enhance the accuracy and precision of quantitative methods.

4-Morpholineethanol-d4: A Key Reagent in Pharmaceutical Research

4-Morpholineethanol-d4 (CAS No: 1185052-90-7) is the deuterated form of 4-(2-Hydroxyethyl)morpholine. The parent compound is a morpholine derivative that has been utilized in the synthesis of ester prodrugs of non-steroidal anti-inflammatory drugs (NSAIDs) like naproxen.[1] The introduction of a morpholineethanol moiety can be a strategy to modify the physicochemical properties of a drug, potentially enhancing its solubility or altering its release profile.

Consequently, **4-Morpholineethanol-d4** serves as an invaluable tool for the quantitative analysis of these prodrugs and their metabolites in biological samples during preclinical and clinical development.

Commercial Suppliers and Technical Specifications

A critical first step for any research endeavor is the procurement of high-quality reagents. Several reputable suppliers offer **4-Morpholineethanol-d4** for research purposes. The table below provides a comparative overview of offerings from prominent vendors.

Supplier	Product Name	CAS Number	Molecular Formula	Isotopic Purity	Chemical Purity	Available Pack Sizes
C/D/N Isotopes Inc.	4-(2-Hydroxyethyl-d4)morpholine	1185052-90-7	C ₆ H ₉ D ₄ NO ₂	99 atom % D[2]	Not specified	0.1 g, 0.25 g[2]
LGC Standards	4-(2-Hydroxyethyl-d4)morpholine	1185052-90-7	C ₆ H ₉ D ₄ NO ₂	99 atom % D[3]	min 98%[3]	0.1 g[3]
Pharmaffiliates	4-Morpholine ethanol-d4	1185052-90-7	C ₆ H ₉ D ₄ NO ₂	Not specified	Not specified	Inquire
Clearsynth Labs Ltd.	4-MORPHOL INEETHAN OL-D4	1185052-90-7	C ₆ H ₉ D ₄ NO ₂	Not specified	Not specified	Inquire

Note: Isotopic and chemical purity are critical parameters. Researchers should always request a Certificate of Analysis (CoA) from the supplier to obtain lot-specific data and ensure the material meets the requirements of their analytical method.

Application in Bioanalytical Method Development: A Workflow

The primary application of **4-Morpholineethanol-d4** is as an internal standard in LC-MS/MS methods for the quantification of 4-(2-Hydroxyethyl)morpholine-containing analytes in biological matrices such as plasma, urine, or tissue homogenates.

Below is a representative experimental workflow for the development of a robust and reliable bioanalytical method.

Experimental Workflow for Analyte Quantification using 4-Morpholineethanol-d4

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. pharmaffiliates.com](https://pharmaffiliates.com) [pharmaffiliates.com]
- [2. cdnisotopes.com](https://cdnisotopes.com) [cdnisotopes.com]
- [3. 4-\(2-Hydroxyethyl-d4\)morpholine | LGC Standards](https://www.lgcstandards.com) [lgcstandards.com]
- To cite this document: BenchChem. [A Technical Guide to 4-Morpholineethanol-d4 for Research Applications]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b562281/docs#a-technical-guide-to-4-morpholineethanol-d4-for-research-applications\]](https://www.benchchem.com/product/b562281/docs#a-technical-guide-to-4-morpholineethanol-d4-for-research-applications)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)